

# "1-Amino-2-methylpropan-2-ol" molecular weight and formula

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Compound of Interest

Compound Name: 1-Amino-2-methylpropan-2-ol

Cat. No.: B044913

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## Core Properties of 1-Amino-2-methylpropan-2-ol

This document provides the fundamental molecular properties of the chemical compound **1-Amino-2-methylpropan-2-ol**, a biochemical often used in research.

### Molecular Data

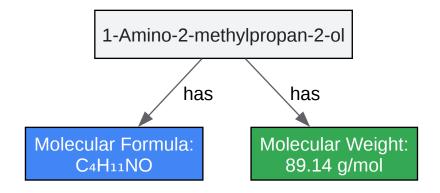
The essential molecular information for **1-Amino-2-methylpropan-2-ol** is summarized in the table below. This data is critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value	Citations
Molecular Formula	C4H11NO	[1][2]
Molecular Weight	89.14 g/mol	[1][3]
CAS Number	2854-16-2	[1][2]

## **Logical Relationship**

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.





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Caption: Relationship between compound and its molecular properties.

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## References

- 1. scbt.com [scbt.com]
- 2. 1-AMINO-2-METHYLPROPAN-2-OL | CAS 2854-16-2 [matrix-fine-chemicals.com]
- 3. 1-Amino-2-methyl-2-propanol 1-Amino-2-methylpropan-2-ol [sigmaaldrich.com]
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